

Unveiling the Decay Characteristics of Copper-66: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Copper-66

Cat. No.: B12643551

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Copper-66 (^{66}Cu) is a radioisotope of copper with emerging applications in nuclear medicine and other scientific fields. A thorough understanding of its decay characteristics is paramount for its effective and safe utilization. This technical guide provides a comprehensive overview of the decay properties of ^{66}Cu , including its half-life, decay modes, and associated radiations. Detailed experimental methodologies for the characterization of these properties are presented, along with a summary of key quantitative data. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals working with or considering the use of this radionuclide.

Introduction

Copper-66 is a neutron-rich isotope of copper that undergoes beta decay. Its relatively short half-life and the emission of high-energy beta particles and associated gamma rays make it a candidate for various applications, including targeted radionuclide therapy. This guide details the fundamental decay properties of ^{66}Cu , providing the necessary data and procedural insights for its practical use in a research and development setting.

Decay Characteristics of Copper-66

The primary decay characteristics of **Copper-66** are summarized in the tables below. These values are compiled from evaluated nuclear data libraries and peer-reviewed publications.

Physical and Decay Properties

Property	Value
Atomic Mass	65.9288730 ± 0.0000019 amu[1]
Half-life	5.120 ± 0.014 minutes[2][3]
Decay Mode	100% β ⁻ (Beta minus) decay[3]
Daughter Nuclide	⁶⁶ Zn (Zinc-66)[3]
Beta Decay Energy (Q-value)	2641.976 ± 1.247 keV[1]
Spin and Parity	1+[1][3]
Parent Nuclide	⁶⁶ Ni (via beta decay)[1][3]

Beta Decay Emissions

Copper-66 decays exclusively via beta-minus emission to Zinc-66. The beta decay can populate the ground state or excited states of the daughter nucleus.

Beta Transition	Maximum Energy (keV)	Average Energy (keV)	Intensity (%)
β ⁻ to ⁶⁶ Zn ground state	2630 ± 20	1112.1 ± 6	90.77 ± 9
β ⁻ to 1039.21 keV state	1590 ± 30	628.1 ± 6	9.01 ± 9
β ⁻ to 1872.20 keV state	768.7	266.2 ± 6	0.220 ± 5
β ⁻ to 2450 keV state	269.2	79.2 ± 7	0.0037 ± 3

Data sourced from the Evaluated Nuclear Structure Data File (ENSDF).

Gamma Ray Emissions

Following beta decay to excited states of ^{66}Zn , the daughter nucleus de-excites by emitting gamma rays.

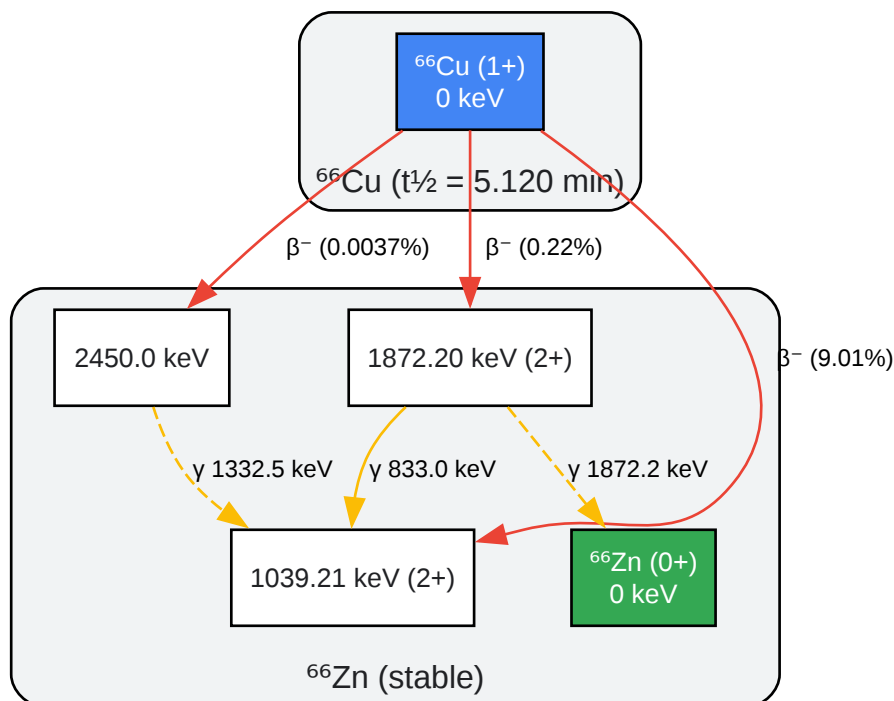
Energy (keV)	Intensity (%)
833.0 ± 1.0	0.16 ± 0.05
1039.20 ± 0.20	7.4 ± 1.8
1332.5 ± 1.5	0.0028 ± 0.0008
1872.2	0.0004 ± 0.0001

Data sourced from the Evaluated Nuclear Structure Data File (ENSDF).[\[2\]](#)

Decay Scheme of Copper-66

The decay of ^{66}Cu to ^{66}Zn proceeds primarily through beta emission, populating different energy levels of the stable ^{66}Zn daughter. The subsequent de-excitation via gamma emission is depicted in the following decay scheme.

Copper-66 Decay Scheme

[Click to download full resolution via product page](#)

Caption: Decay scheme of **Copper-66** to Zinc-66.

Experimental Protocols

The characterization of ^{66}Cu decay properties involves several key experimental techniques. The following sections outline the methodologies for production, half-life determination, and spectroscopic analysis.

Production of Copper-66

A common method for producing ^{66}Cu is through the neutron capture reaction on stable ^{65}Cu .

Methodology: $^{65}\text{Cu}(n,\gamma)^{66}\text{Cu}$ Reaction

- **Target Preparation:** A high-purity target of ^{65}Cu , often in the form of a thin foil or wire, is prepared. The mass and dimensions of the target are precisely measured.

- **Irradiation:** The copper target is placed in a high-flux neutron source, such as a nuclear reactor or a neutron generator. The duration of the irradiation is chosen to achieve a desirable activity of ^{66}Cu while minimizing the production of longer-lived impurities.
- **Post-Irradiation Handling:** After irradiation, the target is safely removed from the neutron source and transferred to a hot cell or a shielded container for subsequent measurements.

Half-life Measurement

The half-life of ^{66}Cu can be determined by measuring the decrease in its activity over time.

Methodology: Gamma-Ray Counting

- **Detector Setup:** A gamma-ray detector, such as a High-Purity Germanium (HPGe) or a Sodium Iodide (NaI(Tl)) detector, is used. The detector is connected to a multichannel analyzer (MCA) to acquire energy spectra.
- **Data Acquisition:** The irradiated ^{66}Cu source is placed at a fixed distance from the detector. Gamma-ray spectra are acquired for a series of short, consecutive time intervals. The live time for each acquisition is recorded.
- **Data Analysis:**
 - The net peak area of a prominent gamma ray from the decay of ^{66}Cu (e.g., 1039.20 keV) is determined for each spectrum after subtracting the background.
 - The count rates (net peak area divided by the live time) are corrected for dead time.
 - The natural logarithm of the corrected count rate is plotted against the elapsed time.
 - A linear least-squares fit is applied to the data points. The slope of the line is equal to the negative of the decay constant (λ).
 - The half-life ($t_{1/2}$) is calculated using the formula: $t_{1/2} = \ln(2) / \lambda$.

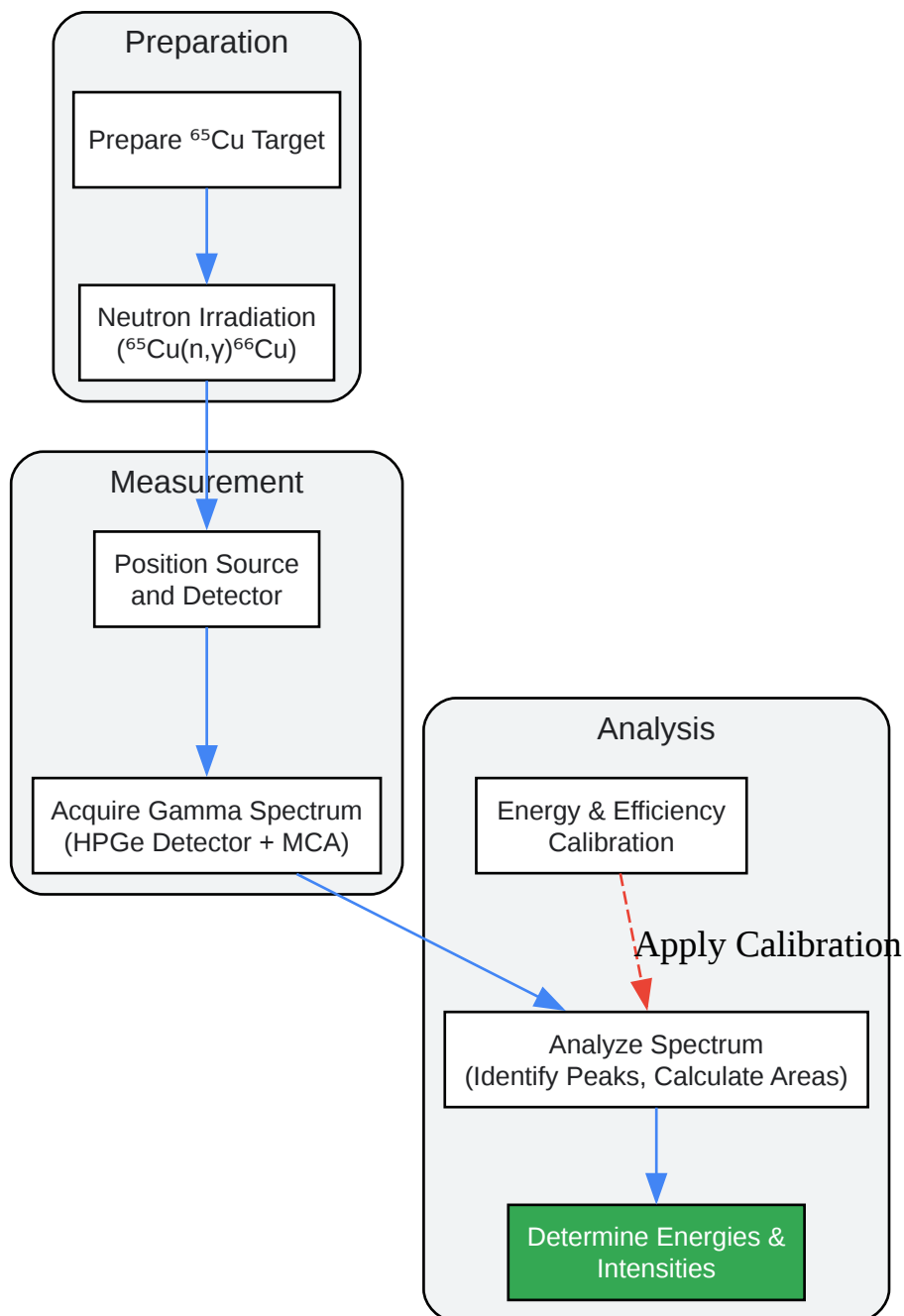
Gamma-Ray Spectroscopy

Gamma-ray spectroscopy is employed to identify and quantify the gamma rays emitted during the decay of ^{66}Cu .

Methodology: High-Resolution Gamma Spectrometry

- System Calibration:
 - Energy Calibration: A set of standard calibration sources with well-known gamma-ray energies (e.g., ^{133}Ba , ^{60}Co , ^{152}Eu) are used to establish a relationship between the channel number of the MCA and the gamma-ray energy.
 - Efficiency Calibration: The same standard sources are used to determine the detector's efficiency as a function of energy at the specific source-detector geometry.
- Data Acquisition: The ^{66}Cu source is placed at the calibrated position, and a gamma-ray spectrum is acquired for a sufficient duration to obtain good counting statistics in the peaks of interest.
- Data Analysis:
 - The acquired spectrum is analyzed to identify the photopeaks corresponding to the gamma rays from ^{66}Cu decay.
 - The energy of each peak is determined using the energy calibration curve.
 - The net area of each photopeak is calculated.
 - The emission intensity (probability per decay) of each gamma ray is calculated by correcting the net peak area for the detector efficiency, the acquisition time, and the activity of the source.

Gamma Spectroscopy Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for gamma spectroscopy of **Copper-66**.

Beta Spectroscopy

Beta spectroscopy is used to measure the energy distribution of the beta particles emitted from ^{66}Cu .

Methodology: Magnetic or Semiconductor Spectrometry

- **Source Preparation:** A very thin and uniform source of ^{66}Cu is prepared to minimize energy loss of the beta particles within the source material. This can be achieved by electrodeposition or evaporation onto a thin backing.
- **Spectrometer Setup:** A beta spectrometer, such as a magnetic spectrometer or a silicon detector-based system, is placed in a vacuum chamber to eliminate energy loss in the air.
- **Energy Calibration:** The spectrometer is calibrated using conversion electron sources with well-defined energies (e.g., ^{137}Cs , ^{207}Bi).
- **Data Acquisition:** The beta spectrum of ^{66}Cu is acquired.
- **Data Analysis:**
 - The raw spectrum is corrected for detector response and background.
 - A Kurie plot (or Fermi-Kurie plot) is constructed to linearize the beta spectrum and determine the endpoint energy (maximum energy) of the beta transitions. This involves plotting $(N(E) / (pE F(Z,E)))^{1/2}$ against the beta particle energy E , where $N(E)$ is the number of counts at energy E , p is the momentum, and $F(Z,E)$ is the Fermi function which corrects for the Coulomb interaction between the emitted beta particle and the daughter nucleus.
 - The endpoint energies determined from the Kurie plot correspond to the maximum energies of the different beta decay branches.

Conclusion

The decay characteristics of **Copper-66** presented in this guide provide essential data for its application in scientific research and development. The well-defined half-life, beta decay mode, and associated gamma emissions are key parameters for dosimetry calculations, imaging protocols, and the design of novel radiopharmaceuticals. The outlined experimental

methodologies offer a foundational understanding of how these critical decay data are obtained, ensuring a comprehensive knowledge base for professionals in the field.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 2. gammaray.inl.gov [gammaray.inl.gov]
- 3. Copper-66 - isotopic data and properties [chemlin.org]
- To cite this document: BenchChem. [Unveiling the Decay Characteristics of Copper-66: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12643551#what-are-the-decay-characteristics-of-copper-66]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com